

# Endothall-disodium: A Comparative Analysis of its Biological Activity Across Species

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## Compound of Interest

Compound Name: Endothal-disodium

Cat. No.: B2789328

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Endothall-disodium, a widely utilized herbicide, exhibits a range of biological activities that differ significantly across various species. This guide provides a comprehensive comparison of its efficacy as a herbicide and its toxicity to non-target organisms, supported by quantitative data from experimental studies. Detailed methodologies for key toxicological and efficacy assays are provided to facilitate reproducibility and further research.

## Quantitative Efficacy and Toxicity Analysis

The biological activity of Endothall-disodium and its related formulations varies depending on the species and the specific salt form of the Endothall acid. The following tables summarize the available quantitative data on its herbicidal efficacy and its toxicity to a range of animal species.

## Herbicidal Activity on Aquatic Plants

Endothall is recognized as a broad-spectrum contact herbicide effective against a variety of submerged aquatic plants. Its efficacy is concentration-dependent, allowing for some selectivity in controlling target weed species while minimizing harm to desirable native plants at lower application rates.

Plant Species	Formulation	Application Rate (mg/L a.i.)	Observation	Outcome
Eurasian watermilfoil (Myriophyllum spicatum)	Dipotassium salt	0.5 - 4.0	8 weeks after treatment	Effective control at all rates, with 99% biomass reduction at 0.5 mg/L.
Curlyleaf pondweed (Potamogeton crispus)	Dipotassium salt	0.5 - 4.0	8 weeks after treatment	Effective control at all rates, with 99% biomass reduction at 0.5 mg/L.
Hydrilla (Hydrilla verticillata)	Dipotassium salt	2.0 - 5.0	6 weeks after treatment	>90% biomass reduction.
Sago pondweed (Stuckenia pectinata)	Dipotassium salt	0.5 - 4.0	8 weeks after treatment	Significant biomass reduction, but regrowth observed.
Wild celery (Vallisneria americana)	Dipotassium salt	1.0 - 5.0	6 weeks after treatment	Significant biomass reduction, but healthy regrowth observed.
Coontail (Ceratophyllum demersum)	Dipotassium salt	4.0	8 weeks after treatment	Controlled at 4.0 mg/L, no significant effect at lower rates.
Elodea (Elodea canadensis)	Dipotassium salt	0.5 - 2.0	8 weeks after treatment	No significant effect.

## Acute Toxicity to Animal Species

The toxicity of Endothall is highly dependent on its formulation. The amine salts of Endothall are generally more toxic to aquatic life than the disodium or dipotassium salts.

#### Mammals

Species	Formulation	Route	LD50 (mg/kg)	Reference
Rat	Disodium salt	Oral	51	<a href="#">[1]</a>
Guinea Pig	Disodium salt	Oral	250	<a href="#">[1]</a>
Rat	Amine salt	Oral	206	<a href="#">[1]</a>
Rabbit	Disodium salt	Dermal	100	<a href="#">[1]</a>
Rabbit	Amine salt	Dermal	143	<a href="#">[1]</a>

#### Aquatic Vertebrates (Fish)

Species	Formulation	Exposure	LC50 (ppm)	Reference
Bluegill (Lepomis macrochirus)	Dipotassium & Disodium salts	96-hr	100 - 200	<a href="#">[2]</a>
Rainbow Trout (Oncorhynchus mykiss)	Dipotassium & Disodium salts	96-hr	100 - 200	<a href="#">[2]</a>
Fathead Minnow (Pimephales promelas)	Dipotassium & Disodium salts	96-hr	320 - 610	<a href="#">[2]</a>
Chinook Salmon (Oncorhynchus tshawytscha)	Dipotassium salt	14-day	88	

#### Aquatic Invertebrates

Species	Formulation	Exposure	LC50 (ppm)	Reference
Water Flea (Daphnia magna)	Dipotassium salt	48-hr	>4.9	<a href="#">[3]</a>
Scud (Gammarus)	Dipotassium salt	96-hr	313	
Mysid Shrimp	Monoamine salt	-	0.19 - 2.0	

## Experimental Protocols

### Acute Oral Toxicity Testing in Rodents (Modified OECD 425)

This protocol outlines the general procedure for determining the acute oral toxicity (LD50) of Endothall-disodium in rats.

- **Test Animals:** Young, healthy adult rats (e.g., Wistar or Sprague-Dawley strains), approximately 8-12 weeks old, are used. Animals are acclimated to laboratory conditions for at least 5 days prior to dosing.
- **Housing:** Animals are housed in individual cages with controlled temperature ( $22 \pm 3$  °C), humidity (30-70%), and a 12-hour light/dark cycle. They have free access to standard laboratory diet and drinking water, except for a brief fasting period before dosing.
- **Dose Preparation:** Endothall-disodium is dissolved in a suitable vehicle, typically distilled water or saline, to the desired concentrations.
- **Administration:** Animals are fasted overnight prior to dosing. A single dose of the test substance is administered by oral gavage using a stomach tube. The volume administered is typically 1 mL/100 g of body weight.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Endpoint:** The LD50, the statistically estimated dose that is expected to be lethal to 50% of the test animals, is calculated using appropriate statistical methods, such as the Up-and-

Down Procedure.

- Necropsy: All animals (those that die during the study and those euthanized at the end) are subjected to a gross necropsy to identify any visible abnormalities in organs and tissues.

## Aquatic Toxicity Testing with *Daphnia magna* (Modified OECD 202)

This protocol describes a method for assessing the acute immobilization of the freshwater invertebrate *Daphnia magna* when exposed to Endothall-disodium.

- Test Organisms: Neonates of *Daphnia magna*, less than 24 hours old, are used for the test. They are sourced from healthy, laboratory-maintained cultures.
- Test Conditions: The test is conducted in glass beakers containing a defined volume of reconstituted freshwater. The temperature is maintained at  $20 \pm 2$  °C with a 16-hour light/8-hour dark photoperiod.
- Test Concentrations: A series of at least five concentrations of Endothall-disodium, typically in a geometric series, are prepared in the test medium. A control group (medium only) is also included.
- Procedure: A group of daphnids (e.g., 20) is introduced into each test and control vessel. The daphnids are not fed during the test.
- Observation: The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation of the test vessel) is recorded at 24 and 48 hours.
- Endpoint: The EC50, the concentration of the test substance that causes immobilization in 50% of the daphnids, is calculated for the 48-hour exposure period using probit analysis or other suitable statistical methods.

## Mechanism of Action and Signaling Pathways

In plants, the primary mode of action of Endothall is the inhibition of serine/threonine protein phosphatases, specifically Protein Phosphatase 1 (PP1) and Protein Phosphatase 2A (PP2A). These enzymes are crucial regulators of numerous cellular processes, including cell cycle

progression and microtubule dynamics. Inhibition of PP1 and PP2A by Endothall leads to a cascade of downstream effects, ultimately resulting in cell death.

Caption: Endothall's primary mechanism of action in plants.

The diagram above illustrates the primary mechanism of action of Endothall in susceptible plant species. Endothall directly inhibits the activity of protein phosphatases 1 and 2A, which are key regulators of the cell cycle and microtubule formation. This inhibition leads to cell cycle arrest, primarily in the prometaphase stage, and disruption of the microtubule cytoskeleton. Additionally, Endothall is reported to cause direct damage to cell membranes and inhibit protein synthesis and respiration, contributing to its overall herbicidal effect.

## Experimental Workflow for Assessing Microbial Impact

The degradation of Endothall in the environment is primarily mediated by microbial activity. The following workflow outlines a general approach to assess the impact of Endothall-disodium on microbial communities, such as those in soil or aquatic sediments.

Caption: Workflow for assessing Endothall's impact on microbes.

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## References

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